

Application Notes: Utilizing UDP Disodium Salt for P2Y6 Receptor Activation Studies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Uridine 5'-diphosphate disodium salt*

Cat. No.: *B15684336*

[Get Quote](#)

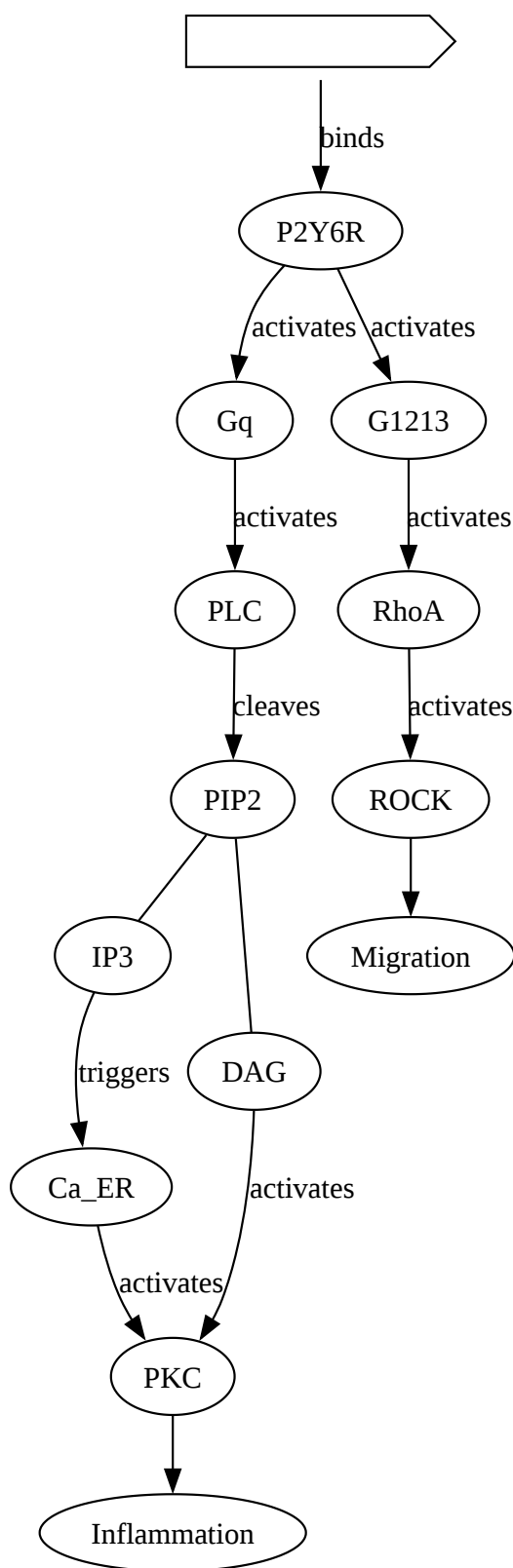
Introduction

The P2Y6 receptor (P2Y6R) is a G protein-coupled receptor (GPCR) that plays a significant role in various physiological and pathological processes, including inflammation, immune responses, and cell migration.[1][2] It is a member of the P2Y receptor family, which is activated by extracellular nucleotides.[3] The endogenous and preferential agonist for the P2Y6 receptor is Uridine-5'-diphosphate (UDP).[2][4][5] UDP disodium salt is a stable and potent tool compound used by researchers to selectively activate the P2Y6 receptor and investigate its downstream signaling cascades and cellular functions.[6][7] These notes provide an overview of the P2Y6R signaling pathway and detailed protocols for studying its activation using UDP disodium salt.

P2Y6 Receptor Signaling Pathways

Activation of the P2Y6 receptor by UDP initiates intracellular signaling through multiple G protein-dependent pathways. The receptor primarily couples to Gαq/11 and Gα12/13 proteins to elicit cellular responses.[1][8]

- **Gαq Pathway:** Upon UDP binding, the Gαq subunit activates Phospholipase C (PLC).^{[1][9]} PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^[9] IP3 diffuses into the cytoplasm and binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺).^{[9][10][11]} The subsequent increase in cytosolic Ca²⁺ and DAG together activate Protein Kinase C (PKC), leading to the phosphorylation of downstream targets and various cellular responses.^{[9][12]}
- **Gα12/13 Pathway:** P2Y6R can also couple to Gα12/13 proteins, which activate the RhoA/ROCK signaling pathway.^{[8][12]} This pathway is crucial for regulating the actin cytoskeleton, leading to the formation of membrane protrusions like filopodia and focal adhesions, which are essential for cell migration.^[12]



[Click to download full resolution via product page](#)

P2Y6 Receptor Signaling Pathways.

Pharmacological Data of UDP Disodium Salt

UDP disodium salt is a selective agonist for the P2Y6 receptor. It is also reported to act as an antagonist at the P2Y14 receptor.[\[5\]](#)[\[6\]](#) The following table summarizes its in vitro activity.

Parameter	Receptor	Species	Value	Reference
EC50	P2Y6	Human	300 nM	[6] [7]
pEC50	P2Y6	Human	6.52	[6]
pEC50	P2Y14	Human	7.28 (antagonist)	[6]

Protocols

Protocol 1: In Vitro Calcium Mobilization Assay

This protocol describes the measurement of intracellular calcium mobilization in cells expressing the P2Y6 receptor following stimulation with UDP disodium salt. This is a common method to assess the activation of Gq-coupled receptors.[\[13\]](#)

Principle

Cells are loaded with a calcium-sensitive fluorescent dye, such as Fura-2 AM or Fluo-4 AM.[\[14\]](#) Upon P2Y6R activation by UDP, the Gq pathway is initiated, leading to an IP3-mediated release of Ca²⁺ from intracellular stores.[\[15\]](#) The fluorescent dye binds to the increased intracellular calcium, causing a change in its fluorescence intensity, which can be measured using a fluorescence microplate reader or microscope.[\[14\]](#)

Materials

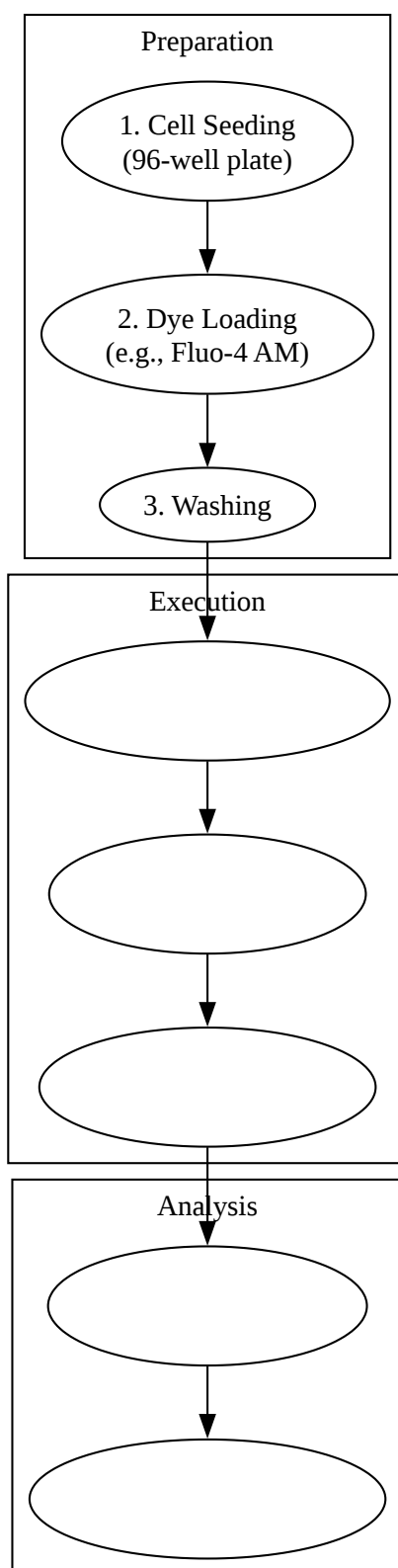
- Cells expressing P2Y6 receptor (e.g., 1321N1 astrocytoma cells, HEK293 cells)[\[16\]](#)
- UDP Disodium Salt (agonist)[\[5\]](#)
- Calcium-sensitive dye (e.g., Fura-2 AM, Fluo-4 AM, Calcium 6 Assay Kit)[\[14\]](#)[\[17\]](#)
- Pluronic F-127

- Probenecid (optional, to prevent dye leakage)[[17](#)]
- Hanks' Balanced Salt Solution (HBSS) or other suitable assay buffer[[14](#)]
- 96-well or 384-well black, clear-bottom microplates
- Fluorescence microplate reader with automated injection capabilities (e.g., FLIPR) or fluorescence microscope.[[18](#)]

Procedure

- **Cell Plating:** Seed cells into a black, clear-bottom 96-well or 384-well plate at an appropriate density to achieve a confluent monolayer on the day of the experiment. Incubate overnight at 37°C, 5% CO₂.
- **Dye Loading Solution Preparation:** Prepare a loading buffer by dissolving the calcium-sensitive dye (e.g., 4 µM Fluo-4 AM) and an equal concentration of Pluronic F-127 in HBSS. If using, add probenecid (e.g., 2.5 mM) to this solution.[[17](#)]
- **Cell Loading:** Remove the cell culture medium from the plate and wash the cells once with HBSS. Add the dye loading solution to each well and incubate for 45-60 minutes at 37°C in the dark.[[17](#)]
- **Washing:** After incubation, gently wash the cells two to three times with HBSS (containing probenecid, if used) to remove excess dye. Leave a final volume of buffer in each well for the assay.
- **Compound Preparation:** Prepare a stock solution of UDP disodium salt in water or buffer.[[19](#)] Create a dilution series to generate a dose-response curve (e.g., ranging from 1 nM to 100 µM). The final concentration in the well will be lower depending on the addition volume.
- **Measurement:** Place the plate in the fluorescence microplate reader. Set the instrument to record fluorescence over time (kinetic read). Establish a stable baseline reading for 10-20 seconds.
- **Agonist Addition:** Use the instrument's injector to add the UDP disodium salt solution to the wells.

- Data Acquisition: Continue recording the fluorescence signal for at least 60-180 seconds to capture the peak response and subsequent signal decay.
- Data Analysis: For each well, calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence. Plot the ΔF against the logarithm of the UDP concentration and fit the data to a four-parameter logistic equation to determine the EC50 value.



[Click to download full resolution via product page](#)

Experimental Workflow: Calcium Mobilization Assay.

Protocol 2: Inositol Phosphate (IP) Accumulation Assay

This protocol measures the accumulation of inositol phosphates, a direct product of PLC activity, following P2Y6R stimulation.[\[16\]](#)

Principle

Cells are metabolically labeled with $[3H]$ -myo-inositol, which is incorporated into membrane phosphoinositides like PIP2. Upon stimulation with UDP, activated PLC cleaves the labeled PIP2, releasing soluble $[3H]$ -inositol phosphates into the cytosol.[\[20\]](#) The reaction is stopped, and the radiolabeled IPs are separated from other components by anion-exchange chromatography and quantified by liquid scintillation counting.[\[21\]](#)

Materials

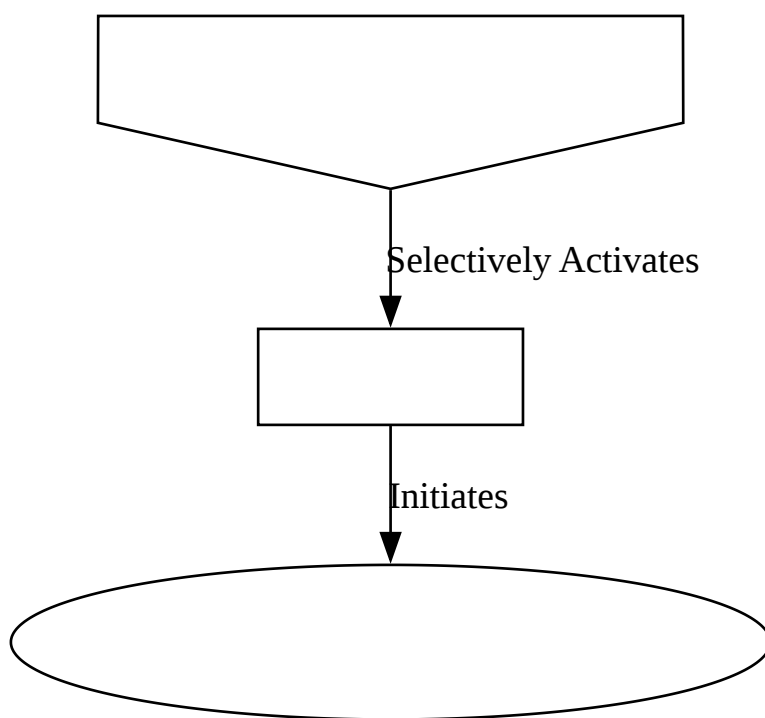
- Cells expressing P2Y6 receptor
- $[3H]$ -myo-inositol (radiolabel)
- Inositol-free culture medium
- UDP Disodium Salt (agonist)
- Lithium Chloride (LiCl) solution (to inhibit inositol monophosphatases)
- Perchloric Acid (PCA) or Trichloroacetic Acid (TCA) (to stop the reaction)
- Anion-exchange chromatography columns (e.g., Dowex AG1-X8)
- Scintillation fluid and vials
- Liquid scintillation counter

Procedure

- **Cell Labeling:** Seed cells in multi-well plates (e.g., 12-well or 24-well). Once they reach near-confluency, replace the medium with inositol-free medium containing $[3H]$ -myo-inositol (e.g.,

1-2 $\mu\text{Ci/mL}$). Incubate for 24-48 hours to ensure sufficient labeling of the phosphoinositide pool.[\[20\]](#)

- Pre-incubation: Wash the labeled cells with an appropriate buffer (e.g., HBSS). Pre-incubate the cells in a buffer containing LiCl (e.g., 10-20 mM) for 15-30 minutes. LiCl prevents the degradation of IP1, allowing for a more robust signal accumulation.
- Stimulation: Add various concentrations of UDP disodium salt to the wells and incubate for a defined period (e.g., 30-60 minutes) at 37°C. P2Y6R activation can be slow and sustained.
[\[16\]](#)
- Extraction: Stop the stimulation by aspirating the medium and adding ice-cold PCA (e.g., 0.5 M) or TCA (e.g., 10%). Keep on ice for 20-30 minutes to lyse the cells and precipitate proteins and lipids.
- Separation:
 - Collect the acid-soluble supernatants (containing the IPs).
 - Neutralize the extracts.
 - Apply the neutralized samples to pre-equilibrated anion-exchange columns.
- Elution: Wash the columns to remove unincorporated $[3\text{H}]$ -myo-inositol. Elute the total $[3\text{H}]$ -inositol phosphates with a high-molarity buffer (e.g., 1 M ammonium formate / 0.1 M formic acid).
- Quantification: Add the eluted fractions to scintillation vials with scintillation fluid. Measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Express the results as counts per minute (CPM) or as a percentage of total incorporated radioactivity. Plot the CPM values against the UDP concentration to generate a dose-response curve and calculate the EC50.



[Click to download full resolution via product page](#)

Core Agonist-Receptor Interaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. lupinepublishers.com](http://lupinepublishers.com) [lupinepublishers.com]
- [2. scbt.com](http://scbt.com) [scbt.com]
- [3. P2RY6 pyrimidinergic receptor P2Y6 \[Homo sapiens \(human\)\] - Gene - NCBI](#) [ncbi.nlm.nih.gov]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. UDP disodium salt | Purinergic \(P2Y\) Receptors | Tocris Bioscience](#) [tocris.com]
- [6. selleck.co.jp](http://selleck.co.jp) [selleck.co.jp]

- [7. selleckchem.com \[selleckchem.com\]](#)
- [8. Ligand-Independent Spontaneous Activation of Purinergic P2Y6 Receptor Under Cell Culture Soft Substrate \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. alzdiscovery.org \[alzdiscovery.org\]](#)
- [11. Microglia Purinoceptor P2Y6: An Emerging Therapeutic Target in CNS Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. The P2Y6 receptor signals through Gαq /Ca²⁺ /PKCα and Gα13 /ROCK pathways to drive the formation of membrane protrusions and dictate cell migration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- [14. Fura-2 AM calcium imaging protocol | Abcam \[abcam.com\]](#)
- [15. UDP acting at P2Y6 receptors is a mediator of microglial phagocytosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Slow desensitization of the human P2Y6 receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Functionalized Congeners of 2H-Chromene P2Y6 Receptor Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Calcium Imaging Protocols and Methods | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [19. UDP sodium salt \(Uridine 5'-diphosphate\), P2Y6 agonist. P2Y14 ligand. \(CAS 19817-91-5\) | Abcam \[abcam.com\]](#)
- [20. Phosphoinositide and Inositol Phosphate Analysis in Lymphocyte Activation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- To cite this document: BenchChem. [Application Notes: Utilizing UDP Disodium Salt for P2Y6 Receptor Activation Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15684336/docs#application-notes-utilizing-udp-disodium-salt-for-p2y6-receptor-activation-studies\]](https://www.benchchem.com/product/b15684336/docs#application-notes-utilizing-udp-disodium-salt-for-p2y6-receptor-activation-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)